

# An In-depth Technical Guide to N-(2-Hydroxyethyl)-1,3-propanediamine

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## Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)-1,3-propanediamine*

Cat. No.: *B148727*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and key applications of **N-(2-Hydroxyethyl)-1,3-propanediamine**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and detailed experimental context.

## Core Chemical Properties

**N-(2-Hydroxyethyl)-1,3-propanediamine**, with CAS number 4461-39-6, is a versatile organic compound possessing a primary amine, a secondary amine, and a primary hydroxyl group. This trifunctional nature dictates its reactivity and utility in a range of chemical syntheses.

## Physicochemical Data

The fundamental physical and chemical properties of **N-(2-Hydroxyethyl)-1,3-propanediamine** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C5H14N2O	[1][2]
Molecular Weight	118.18 g/mol	[1][2]
Appearance	Colorless to slightly yellow liquid	[2]
Melting Point	15-19 °C	[1]
Boiling Point	240.7 °C at 760 mmHg	[1]
Density	1.007 g/mL at 20 °C	[2]
Refractive Index (n <sub>20/D</sub> )	1.486	[1]
Flash Point	99.4 °C	[1]
Water Solubility	Miscible	[1]
Vapor Pressure	0.00648 mmHg at 25°C	[1]
pKa	14.79 ± 0.10 (Predicted)	[1]

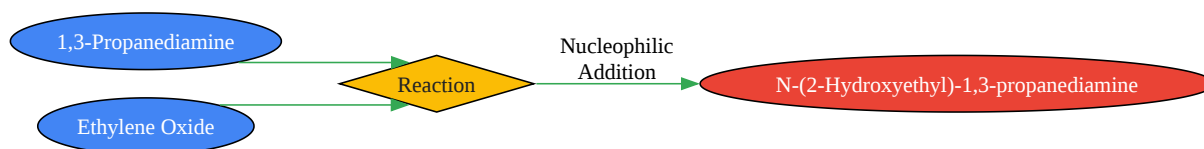
## Structural and Topological Data

Property	Value	Reference
Hydrogen Bond Donor Count	3	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	5	[1]
Exact Mass	118.110613074	[1]
Complexity	41.4	[1]

## Synthesis of N-(2-Hydroxyethyl)-1,3-propanediamine

The industrial synthesis of **N-(2-Hydroxyethyl)-1,3-propanediamine** is typically achieved through the reaction of 1,3-propanediamine with ethylene oxide. This reaction is a nucleophilic

addition where the primary amine of 1,3-propanediamine attacks the electrophilic carbon of the ethylene oxide ring, leading to its opening and the formation of the hydroxyethyl group.



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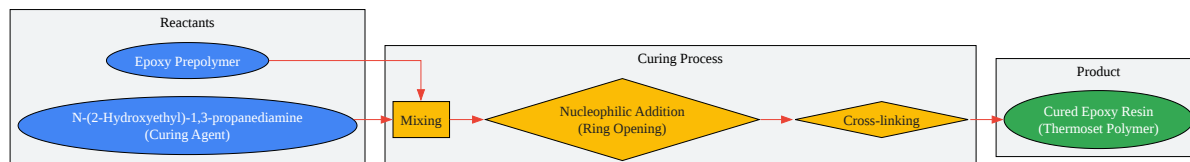
Synthesis of **N-(2-Hydroxyethyl)-1,3-propanediamine**.

## Key Applications

The unique structural features of **N-(2-Hydroxyethyl)-1,3-propanediamine** make it a valuable intermediate in several industrial applications, most notably as a curing agent for epoxy resins and as a building block in the synthesis of pharmaceuticals.

## Epoxy Resin Curing Agent

**N-(2-Hydroxyethyl)-1,3-propanediamine** functions as an effective curing agent for epoxy resins. The primary and secondary amine groups undergo nucleophilic addition to the epoxide rings of the epoxy prepolymer, leading to a cross-linked, three-dimensional network. This process transforms the liquid resin into a hard, thermoset material with enhanced mechanical and thermal properties. The hydroxyl group can also participate in further reactions, contributing to the final properties of the cured material.

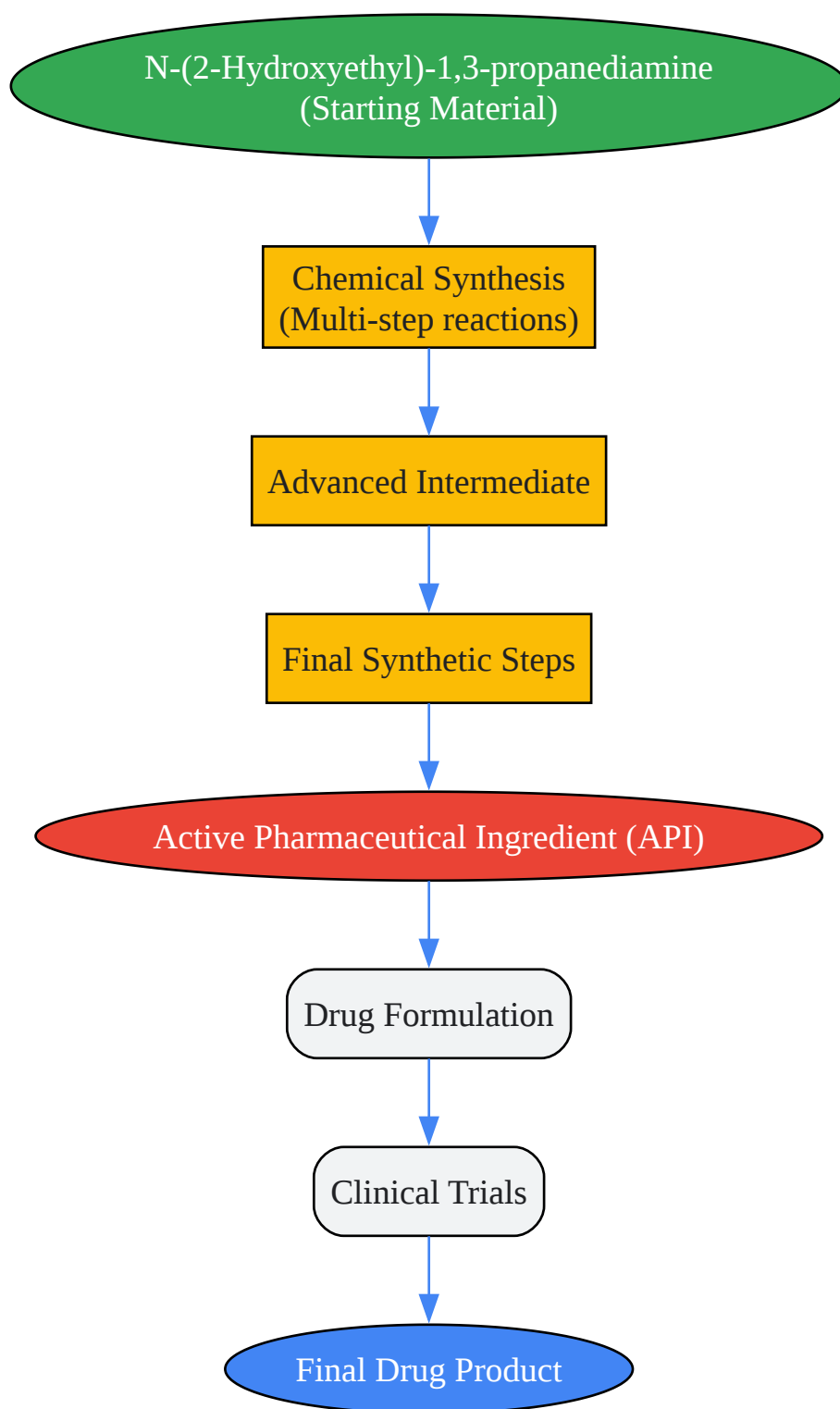


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Epoxy resin curing mechanism with **N-(2-Hydroxyethyl)-1,3-propanediamine**.

## Intermediate in Pharmaceutical Synthesis

In the pharmaceutical industry, **N-(2-Hydroxyethyl)-1,3-propanediamine** serves as a versatile building block for the synthesis of active pharmaceutical ingredients (APIs). Its amine and hydroxyl functionalities allow for its incorporation into a wide range of molecular scaffolds. While specific signaling pathways are proprietary to the drug discovery programs they are part of, the general workflow for its use in drug development is illustrated below.



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Workflow of **N-(2-Hydroxyethyl)-1,3-propanediamine** in drug development.

## Experimental Protocols

This section details the general methodologies for determining the key chemical properties of **N-(2-Hydroxyethyl)-1,3-propanediamine**.

## Melting Point Determination

The melting point is determined by slowly heating a small sample of the solid in a capillary tube. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded. A sharp melting range is indicative of high purity.

## Boiling Point Determination

The boiling point is measured by heating the liquid in a distillation apparatus. The temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded as the boiling point. For accurate results, the thermometer bulb should be positioned just below the side arm of the distillation flask.

## Density Measurement

The density of the liquid can be determined using a pycnometer or a hydrometer. The pycnometer method involves accurately weighing a known volume of the liquid. The hydrometer method relies on the principle of buoyancy, where a calibrated float is immersed in the liquid, and the density is read from a scale.

## Refractive Index Measurement

The refractive index is measured using a refractometer. A drop of the liquid is placed on the prism, and the instrument measures the extent to which light is bent as it passes through the sample. The measurement is typically performed at a standard temperature (e.g., 20°C) and wavelength (e.g., the D-line of a sodium lamp).

## Flash Point Determination

The flash point is determined using a closed-cup or open-cup apparatus. The liquid is heated at a controlled rate, and an ignition source is periodically passed over the surface. The flash point is the lowest temperature at which the vapors of the liquid ignite momentarily. Standardized methods, such as those from ASTM, are often employed for this measurement.

## Water Solubility Determination

The miscibility of **N-(2-Hydroxyethyl)-1,3-propanediamine** in water can be determined by adding the compound to water in various proportions and observing for the formation of a single homogeneous phase. For quantitative measurement of less soluble compounds, a saturated solution is prepared, and the concentration of the dissolved substance is determined analytically.

## Safety Information

**N-(2-Hydroxyethyl)-1,3-propanediamine** is a corrosive substance that can cause severe skin burns and eye damage. Appropriate personal protective equipment, including gloves, safety glasses, and protective clothing, should be worn when handling this chemical. It should be used in a well-ventilated area, and inhalation of vapors should be avoided. In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention. Store in a tightly closed container in a dry, cool, and well-ventilated place.

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## References

- 1. nbino.com [nbino.com]
- 2. researchgate.net [researchgate.net]
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